

tributylaluminum carbon-carbon bond formation reactions

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

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Overview of Carbon-Carbon Bond Formation Reactions

Reaction Type	Key Reagent / Condition	Application / Note
Grignard Addition [1]	Grignard reagent (RMgX), carbonyl substrate	Nucleophilic addition to carbonyl groups to form alcohols; powerful nucleophile and strong base [1]
Aldol Reaction [1]	Aldehyde/Ketone, base or acid catalyst	Forms β -hydroxy carbonyl compounds; proceeds via enol or enolate mechanism [1]
Diels-Alder Reaction [1]	Diene + Dienophile	Cycloaddition to form six-membered rings; concerted mechanism with two sigma bonds formed in one step [1]
Michael Addition [1]	Donor (enolate) + α,β -unsaturated carbonyl	Conjugate addition; mild C-C bond formation method [1]
Wittig Reaction [1]	Aldehyde/Ketone + Phosphonium ylide	Forms alkenes and triphenylphosphine oxide [1]
Photoredox C-H Functionalization [2]	Iridium photocatalyst, alkene	Selective C-C bond formation at unactivated sp^3 C-H bonds via 1,5-hydrogen atom transfer

Reaction Type	Key Reagent / Condition	Application / Note
		[2]
Fe-Electrocatalytic Giese [3]	FeCl ₂ catalyst, electrochemical cell, PPh ₃	Redox-neutral deoxygenative addition of alcohols to alkenes (Michael acceptors) [3]

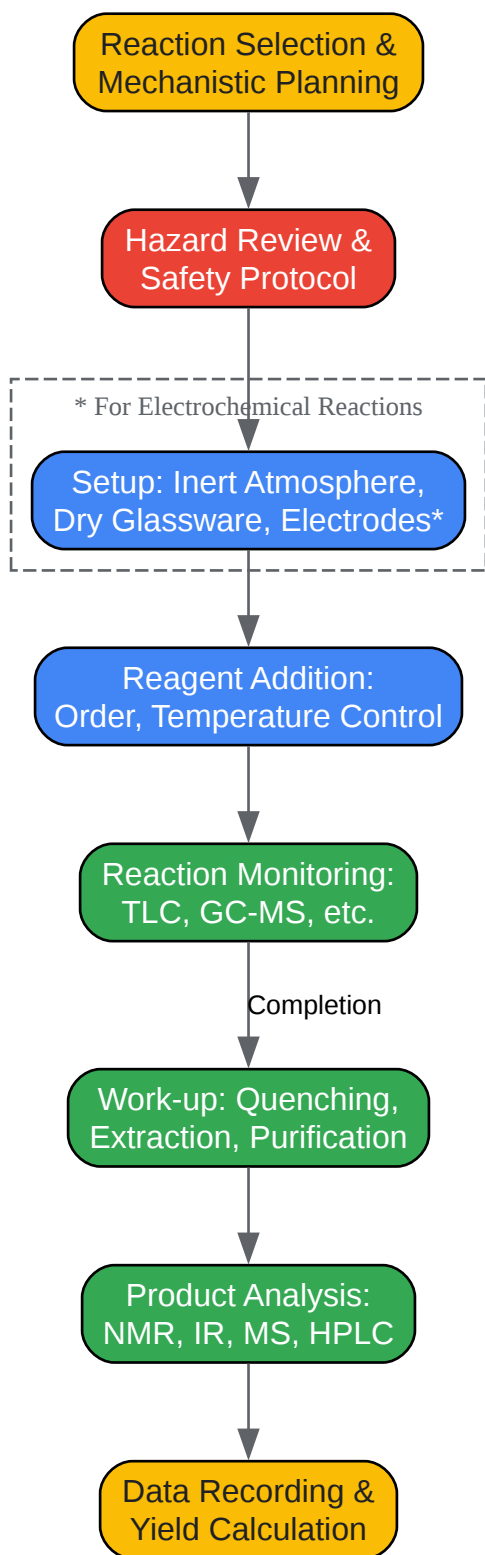
Detailed Experimental Protocol Example

While not for tributylaluminum, the following detailed protocol for an **Iron-Electrocatalytic Deoxygenative Giese Reaction** [3] illustrates the level of detail required for complex organometallic transformations.

- **Reaction Setup:** Conduct the reaction in an **undivided electrochemical cell** at room temperature under an inert atmosphere [3].
- **Electrodes:** Use a **carbon plate** as the anode and a **nickel foam** as the cathode [3].
- **Reagents:**
 - **Substrates:** 4-phenyl-2-butanol (1, 0.2 mmol) and 4-*tert*-butylstyrene (2, 2.0 equiv) [3].
 - **Catalyst System:** FeCl₂ (15 mol%), IPr·HCl ligand (L1, 15 mol%), triphenylphosphine (PPh₃, 4.0 equiv) [3].
 - **Additives:** Tetra-*n*-butylammonium bromide (TBAB, 4.0 equiv, acts as halogen source and electrolyte), *N,N*-Diosopropylethylamine (DIPEA, 4.0 equiv), *n*Bu₄NBF₄ (0.5 equiv, additional electrolyte) [3].
 - **Solvent:** *N,N*-Dimethylacetamide (DMA) [3].
- **Electrical Conditions:** Constant current of **6 mA** [3].
- **Reaction Time:** 16 hours [3].
- **Work-up and Isolation:** After completion, the reaction mixture is diluted with ethyl acetate and washed with water and brine. The organic layer is dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure. The crude product is purified by flash column chromatography on silica gel to afford the desired compound (3) [3].

Experimental Workflow for C–C Bond Formation

The diagram below outlines a general workflow for developing and executing a carbon-carbon bond formation reaction, integrating critical steps like planning and safety.



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References

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2. - Carbon at selective aliphatic carbon sites carbon bond formation [phys.org]
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